

Technical Guide: Physical Properties of Fmoc-N-(4-Boc-aminobutyl)-Gly-OH

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Compound of Interest

Compound Name: Fmoc-N-(4-Boc-aminobutyl)-Gly-OH

Cat. No.: B557865

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Introduction

Fmoc-N-(4-Boc-aminobutyl)-Gly-OH is a key building block in modern peptide synthesis, particularly valued in the development of complex peptide structures for therapeutic and research applications. This derivative of glycine incorporates two essential protecting groups: the base-labile fluorenylmethoxycarbonyl (Fmoc) group on the secondary amine and the acid-labile tert-butyloxycarbonyl (Boc) group on the primary amine of the aminobutyl side chain. This orthogonal protection scheme allows for the selective deprotection and elaboration of the peptide backbone and the side chain, respectively, offering significant versatility in the design of novel peptides and peptidomimetics.^[1] Its structure is designed to enhance the solubility and stability of the resulting peptides, which is a critical consideration in pharmaceutical development.^[1] This technical guide provides a comprehensive overview of the core physical properties of **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH**, detailed experimental protocols for their determination, and a workflow for its application in solid-phase peptide synthesis.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** are summarized in the tables below. This data is essential for its proper handling, storage, and application in chemical synthesis.

Table 1: General Properties

Property	Value
Chemical Name	2-({(9H-fluoren-9-yl)methoxy}carbonyl[4-({tert-butoxy}carbonyl)amino]butyl)amino)acetic acid
Synonyms	Fmoc-N-(4-Boc-aminobutyl)glycine, Fmoc-Nlys(Boc)-OH
CAS Number	171856-09-0[1]
Appearance	White crystalline powder[1]
Purity	≥98% (by HPLC)[1]

Table 2: Chemical and Molecular Properties

Property	Value
Molecular Formula	C ₂₆ H ₃₂ N ₂ O ₆ [1]
Molecular Weight	468.55 g/mol [1]
Melting Point	140-150 °C[1]
Storage Temperature	2-8°C

Solubility Profile

While specific quantitative solubility data for **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** in a wide range of solvents is not extensively published, Fmoc-protected amino acids are generally known for their good solubility in common organic solvents used in peptide synthesis, such as N,N-dimethylformamide (DMF) and N-methyl-2-pyrrolidone (NMP). The structural analogue, Fmoc-N-(butyl)glycine, is noted for its improved solubility in various solvents. Qualitative assessment indicates that **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** is soluble in DMF and other polar aprotic solvents. It is expected to have limited solubility in water and non-polar organic solvents.

Experimental Protocols

The following sections provide detailed methodologies for the determination of key physical properties of **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH**.

Determination of Melting Point (Capillary Method)

Principle: The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. This protocol describes the determination of the melting point range using a capillary melting point apparatus.

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** sample (finely powdered)
- Spatula
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- **Sample Preparation:** Ensure the **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals in a mortar and pestle.
- **Loading the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample until a small amount of the solid is packed into the tube. The packed sample height should be approximately 2-3 mm.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a hard surface to compact the sample at the bottom.
- **Instrument Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.

- **Rapid Heating (Optional):** If the approximate melting point is unknown, perform a rapid heating run to determine a rough estimate. Set a heating rate of 10-20 °C/min.
- **Accurate Determination:** For an accurate measurement, set the heating rate to 1-2 °C/min. Start the heating from a temperature approximately 10-15 °C below the expected melting point.
- **Observation:** Observe the sample through the magnifying lens of the apparatus.
- **Recording the Melting Range:**
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Record the temperature at which the last solid particle melts (the completion of melting).
 - The recorded range is the melting point of the sample.

Determination of Solubility (Qualitative and Semi-Quantitative)

Principle: This protocol outlines a general method for assessing the solubility of **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** in various solvents. The solubility is determined by observing the formation of a clear solution after adding a specific amount of the solute to a known volume of the solvent.

Apparatus and Materials:

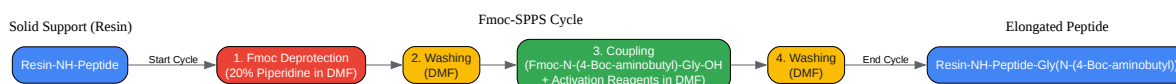
- Vials or test tubes with closures
- Vortex mixer or magnetic stirrer
- Analytical balance
- Pipettes
- **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** sample
- A selection of solvents (e.g., DMF, DMSO, Methanol, Water, Dichloromethane)

Procedure:

- Preparation of Solvent Aliquots: Dispense a fixed volume (e.g., 1 mL) of each test solvent into separate, labeled vials.
- Initial Solubility Assessment (Qualitative):
 - To each vial, add a small, pre-weighed amount of **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** (e.g., 1 mg).
 - Seal the vials and agitate them vigorously using a vortex mixer for 1-2 minutes at room temperature.
 - Visually inspect each vial for the presence of undissolved solid. A clear, particle-free solution indicates that the compound is soluble at that concentration.
- Semi-Quantitative Determination:
 - For solvents in which the initial amount dissolved, incrementally add more pre-weighed portions of the compound to the same vial.
 - After each addition, vortex the vial until the solid is fully dissolved or until no more solid dissolves.
 - Record the total mass of the compound that completely dissolves in the given volume of solvent to estimate the solubility (e.g., in mg/mL).
- Effect of Temperature: If the compound does not dissolve at room temperature, gently warm the vial (e.g., in a water bath at 40-50 °C) and observe if solubility increases. Note any temperature-dependent solubility.

Application in Solid-Phase Peptide Synthesis (SPPS)

Fmoc-N-(4-Boc-aminobutyl)-Gly-OH is primarily used as a building block in Fmoc-based solid-phase peptide synthesis (SPPS). The following diagram illustrates the general workflow for incorporating this amino acid derivative into a growing peptide chain on a solid support.



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Caption: Workflow for the incorporation of **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** in Fmoc-SPPS.

This cyclical process begins with the deprotection of the N-terminal Fmoc group of the resin-bound peptide, followed by washing. The pre-activated **Fmoc-N-(4-Boc-aminobutyl)-Gly-OH** is then coupled to the newly exposed amine. A final washing step removes excess reagents, yielding the elongated peptide ready for the next coupling cycle. This process is repeated until the desired peptide sequence is assembled.

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References

- 1. chemimpex.com [chemimpex.com]
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